

commercial availability and suppliers of 6-(trifluoromethoxy)-1H-indole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(Trifluoromethoxy)-1H-indole

Cat. No.: B152626

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6-(Trifluoromethoxy)-1H-indole: A Technical Overview for Researchers

For Immediate Release

This technical guide provides a comprehensive overview of **6-(trifluoromethoxy)-1H-indole**, a fluorinated indole derivative of increasing interest to researchers and professionals in the fields of drug discovery, chemical synthesis, and materials science. This document details its commercial availability, key chemical and physical properties, and potential applications, offering a centralized resource for its evaluation and use.

Commercial Availability and Supplier Specifications

6-(Trifluoromethoxy)-1H-indole (CAS Number: 467451-91-8) is available from a number of specialized chemical suppliers. The compound is typically offered in research quantities, with options for bulk and custom synthesis available from some vendors. Below is a summary of offerings from prominent suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Notes
American Elements	467451-91-8	C ₉ H ₆ F ₃ NO	201.15	Available in various purities, including high purity grades. [1]	Can be produced to customer specifications. -
Sigma-Aldrich	467451-91-8	C ₉ H ₆ F ₃ NO	201.15	Not specified	-
AKSci	467451-91-8	C ₉ H ₆ F ₃ NO	201.15	97% [2]	Physical form is solid at 20°C. [2]
BLD Pharm	467451-91-8	C ₉ H ₆ F ₃ NO	201.15	Not specified	Recommended storage at 2-8°C under an inert atmosphere. [3]
Alachem Co., Ltd.	467451-91-8	C ₉ H ₆ F ₃ NO	201.15	Not specified	Available for R&D to industrial use. [4]
Key Organics	467451-91-8	C ₉ H ₆ F ₃ NO	201.15	Not specified	-

Physicochemical Properties

The trifluoromethoxy group significantly influences the physicochemical properties of the indole scaffold. The following table summarizes the available data for **6-(trifluoromethoxy)-1H-indole**.

Property	Value	Source
Molecular Formula	C ₉ H ₆ F ₃ NO	American Elements, Sigma-Aldrich, et al.
Molecular Weight	201.15 g/mol	American Elements, Sigma-Aldrich, et al.
CAS Number	467451-91-8	Multiple Suppliers
Physical Form	Solid (at 20°C)	AKSci[2]
Boiling Point	247.5 ± 35.0 °C (at 760 Torr)	Guidechem[5]
Density	1.4 g/cm ³	AKSci[2]
Refractive Index	1.55	AKSci[2]
Purity	97%	AKSci[2]

Potential Applications in Research and Development

While specific biological activities and signaling pathway involvement for **6-(trifluoromethoxy)-1H-indole** are not extensively documented in publicly available literature, the structural motifs it contains are of significant interest in medicinal chemistry.

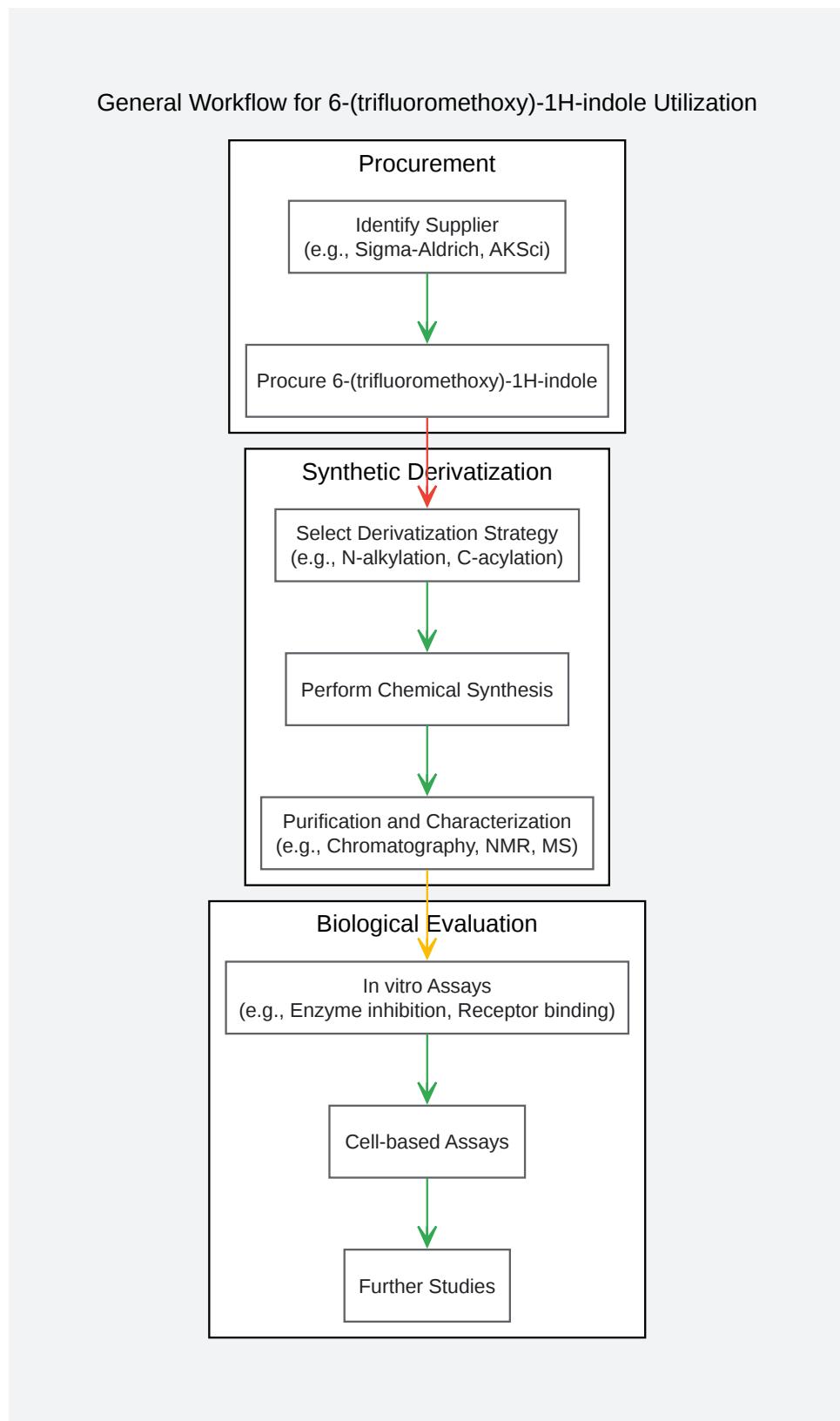
The indole scaffold is a privileged structure found in a wide array of biologically active compounds. The incorporation of a trifluoromethoxy group (-OCF₃) can confer several advantageous properties to a drug candidate, including:

- Enhanced Metabolic Stability: The trifluoromethoxy group is generally resistant to metabolic degradation, which can lead to an improved pharmacokinetic profile.
- Increased Lipophilicity: This can improve a molecule's ability to cross biological membranes, potentially enhancing bioavailability.
- Modulation of Electronic Properties: The strong electron-withdrawing nature of the -OCF₃ group can alter the reactivity and binding interactions of the indole ring.

Given these properties, **6-(trifluoromethoxy)-1H-indole** is a valuable building block for the synthesis of novel compounds targeting a range of therapeutic areas. The strategic placement of the trifluoromethoxy group at the 6-position of the indole ring provides a unique starting point for the exploration of new chemical space in drug discovery programs.

Experimental Protocols

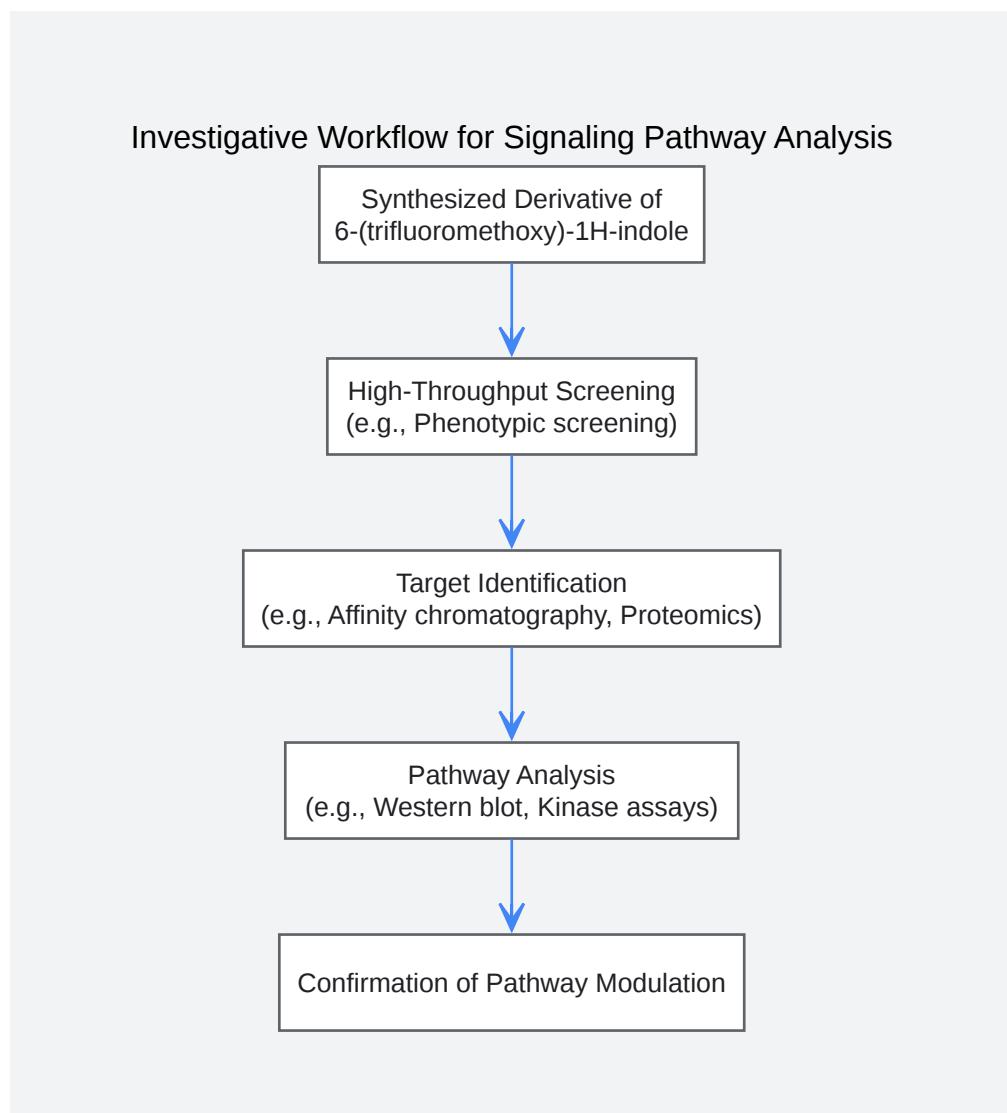
Detailed experimental protocols for the synthesis or specific reactions of **6-(trifluoromethoxy)-1H-indole** are not readily available in the surveyed literature, suggesting its primary role as a commercially supplied building block. Researchers utilizing this compound would likely adapt general indole derivatization methodologies. A generalized workflow for the potential utilization of this compound is presented below.

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A generalized workflow for the procurement, derivatization, and evaluation of **6-(trifluoromethoxy)-1H-indole**.

Signaling Pathways

Information regarding the specific interaction of **6-(trifluoromethoxy)-1H-indole** with signaling pathways is not available in the current body of scientific literature. The exploration of its biological targets would be a novel area of research. A logical workflow for investigating such interactions is proposed below.



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- To cite this document: BenchChem. [commercial availability and suppliers of 6-(trifluoromethoxy)-1H-indole]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b152626#commercial-availability-and-suppliers-of-6-trifluoromethoxy-1h-indole>

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